

Personal protective equipment for handling 1-Butylpyrrolidin-2-one

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Compound of Interest

Compound Name: 1-Butylpyrrolidin-2-one

Cat. No.: B1265465

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Essential Safety and Handling Guide for 1-Butylpyrrolidin-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **1-Butylpyrrolidin-2-one** (CAS No. 3470-98-2). Adherence to these procedures is paramount for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

1-Butylpyrrolidin-2-one is classified as a hazardous substance. It is harmful if swallowed and can cause significant skin and eye irritation.^{[1][2][3][4]} In some cases, it may also lead to respiratory tract irritation.^{[4][5][6]}

Hazard Classification	Description
Acute Toxicity, Oral	Category 4: Harmful if swallowed. ^{[1][2][3][4]}
Skin Irritation	Category 2: Causes skin irritation. ^{[1][2][3][4][5]}
Eye Irritation	Category 2: Causes serious eye irritation. ^{[1][2][3][4][5]}
Specific target organ toxicity	May cause respiratory irritation. ^{[4][5]}

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. All PPE should conform to recognized standards such as EN (European Norm) or NIOSH (National Institute for Occupational Safety and Health) in the US.[\[1\]](#)[\[7\]](#)

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. [1] [2] [7]
Skin Protection	Protective Gloves	Chemically resistant gloves (e.g., nitrile or neoprene rubber). [5] [6] [8] Gloves must be inspected before use and removed carefully to avoid skin contamination. [1] [5]
Lab Coat/Protective Clothing	Fire/flamm resistant and impervious clothing. [1] [2] [7] Long-sleeved clothing is recommended. [5]	
Respiratory Protection	Respirator	A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] [2] [7] For smaller scale laboratory use, a NIOSH/MSHA or European Standard EN 149:2001 approved respirator may be sufficient. [5]

Safe Handling and Storage Protocol

A systematic approach to handling and storing **1-Butylpyrrolidin-2-one** is essential to minimize risks.

Operational Plan for Safe Handling

Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.

[1][3][8] Ensure that an emergency eyewash station and safety shower are readily accessible.

[4][8]

Step-by-Step Handling Protocol:

- Preparation: Before beginning work, ensure all necessary PPE is available and in good condition. Confirm the functionality of safety equipment like fume hoods and eyewash stations.
- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Chemical Handling:
 - Avoid all direct contact with skin and eyes.[1][3][8]
 - Do not eat, drink, or smoke in the handling area.[1][2][8]
 - Prevent the formation and inhalation of aerosols or vapors.[1][3]
 - Use non-sparking tools to prevent ignition.[1][3]
- After Handling: Wash hands thoroughly after handling the chemical.[1] Contaminated clothing should be removed and washed before reuse.[1][2]

Storage Conditions

Store containers tightly closed in a dry, cool, and well-ventilated place.[1][3][6] Keep the chemical away from incompatible materials such as strong oxidizing agents.[5][6]

Emergency and Disposal Procedures

First Aid Measures

Immediate action is necessary in case of accidental exposure.

Exposure Route	First Aid Procedure
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation persists, seek medical attention. [1] [2] [5] [8]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [1] [2] [5] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [1] [2] [8]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur. [1] [2] [5]

Disposal Plan

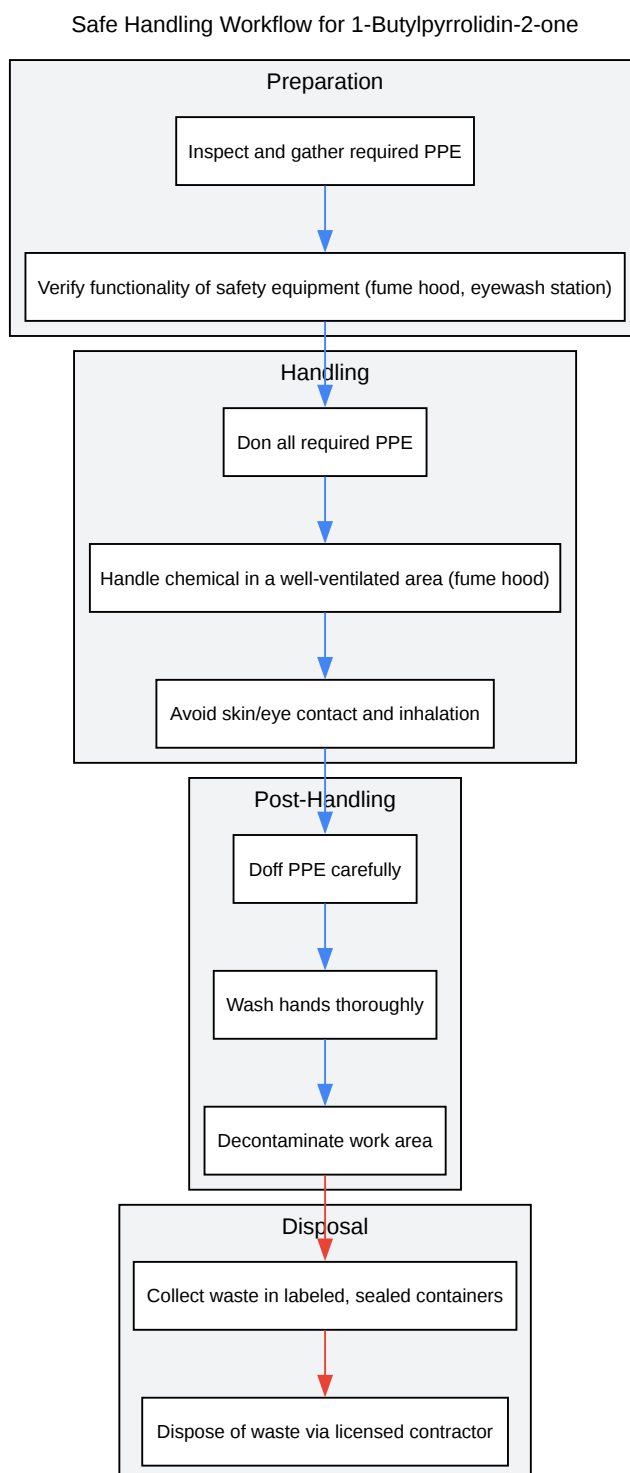
Proper disposal of **1-Butylpyrrolidin-2-one** and its containers is critical to prevent environmental contamination.

Step-by-Step Disposal Protocol:

- Waste Collection: Collect waste material in a designated, labeled, and sealed container.[\[5\]](#)[\[8\]](#)
- Regulatory Compliance: Dispose of the waste in accordance with all applicable local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not allow the chemical to enter drains or the environment.[\[1\]](#)
- Professional Disposal: Entrust the disposal to a licensed waste disposal company.[\[9\]](#)

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling **1-Butylpyrrolidin-2-one** from preparation to disposal.



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Caption: Workflow for safe handling of **1-Butylpyrrolidin-2-one**.

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